

Comparative Analysis of Hydroxylated Pyrovalerone Derivatives and Related Analogues

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Compound of Interest

Compound Name: 4-HO-DPHP

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This guide provides a comprehensive comparative analysis of the pharmacological profiles of hydroxylated pyrovalerone derivatives and their related, more widely known analogues such as α -Pyrrolidinopentiophenone (α -PVP), α -Pyrrolidinohexiophenone (α -PHP), and 3,4-Methylenedioxypyrovalerone (MDPV). Due to the ambiguity of the term "**4-HO-DPHP**" in scientific literature, this analysis focuses on well-characterized hydroxylated metabolites of MDPV, namely 3,4-dihydroxypyrovalerone (3,4-catechol-PV) and 4-hydroxy-3-methoxypyrovalerone (4-OH-3-MeO-PV), as representative examples of hydroxylated pyrovalerones.

The primary mechanism of action for pyrovalerone cathinones is the inhibition of dopamine (DAT) and norepinephrine (NET) transporters, leading to increased synaptic concentrations of these neurotransmitters.^{[1][2][3]} This guide presents quantitative data on their potency as transporter inhibitors, details the experimental protocols used for their characterization, and provides visualizations of their mechanism of action and experimental workflows.

Data Presentation: Monoamine Transporter Inhibition

The following tables summarize the in vitro potency of various pyrovalerone derivatives as inhibitors of the human dopamine transporter (hDAT), norepinephrine transporter (hNET), and serotonin transporter (hSERT). Potency is expressed as the half-maximal inhibitory concentration (IC₅₀) or the inhibition constant (K_i). Lower values indicate greater potency.

Table 1: Monoamine Transporter Inhibition (IC₅₀, nM) of Selected Pyrovalerones

Compound	hDAT IC ₅₀ (nM)	hNET IC ₅₀ (nM)	hSERT IC ₅₀ (nM)	DAT/SERT Ratio
α-PPP	640	20	>10000	>15.6
α-PVP	12[2]	14[2]	>10000	>833
α-PHP	20	640	>10000	>500
MDPV	4.1[2]	26[2]	3349[2]	817
3,4-catechol-PV	11[2]	11[2]	>10000	>909
4-OH-3-MeO-PV	Weak activity	Weak activity	>10000	-

Data sourced from multiple studies, primarily focusing on HEK293 cells expressing the respective human transporters.[2][3]

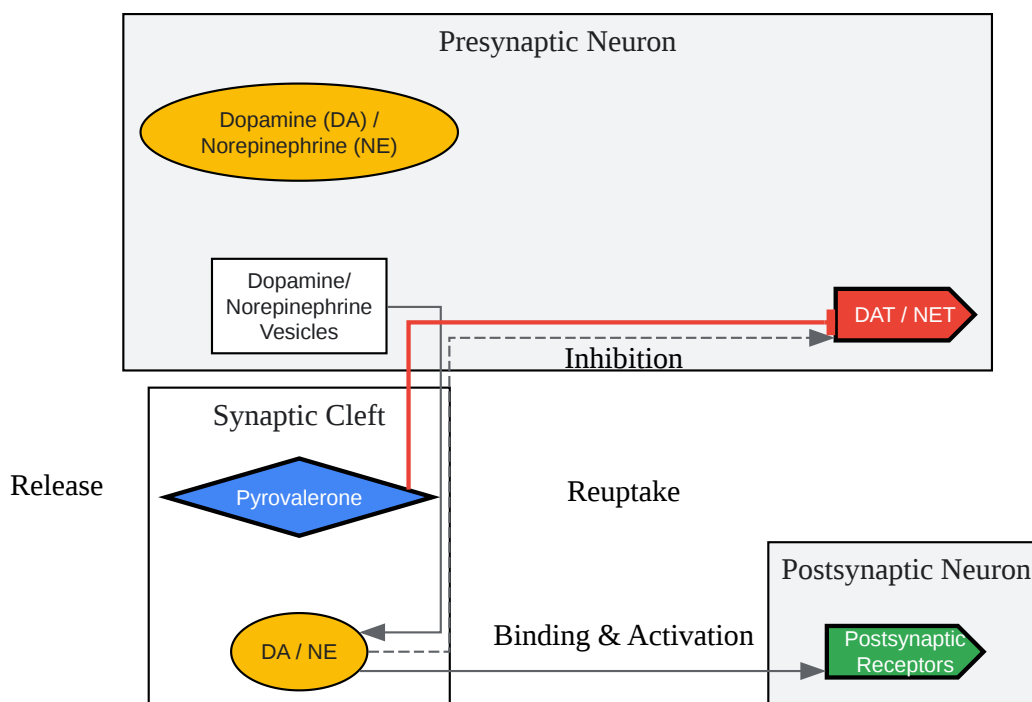
Table 2: Monoamine Transporter Binding Affinities (K_i, nM) of Selected Pyrovalerones

Compound	hDAT K _i (nM)	hNET K _i (nM)	hSERT K _i (nM)	--- --- ---	α-PVP	7	60
>10000	MDPV	7	60	2900	Pyrovalerone	7	180
12000							

Data represents the affinity of the compounds for the respective transporters, with lower values indicating a stronger binding affinity.[3]

Mechanism of Action: Monoamine Transporter Inhibition

Pyrovalerone derivatives act as pure uptake inhibitors at the dopamine and norepinephrine transporters.[1] Unlike some other classes of psychostimulants, they do not induce the release of these monoamines.[3] The binding of the pyrovalerone to DAT and NET physically blocks the reuptake of dopamine and norepinephrine from the synaptic cleft back into the presynaptic neuron. This leads to an accumulation of these neurotransmitters in the synapse, thereby enhancing and prolonging their signaling effects.



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Mechanism of pyrovalerone action.

Experimental Protocols

In Vitro Monoamine Transporter Uptake Inhibition Assay

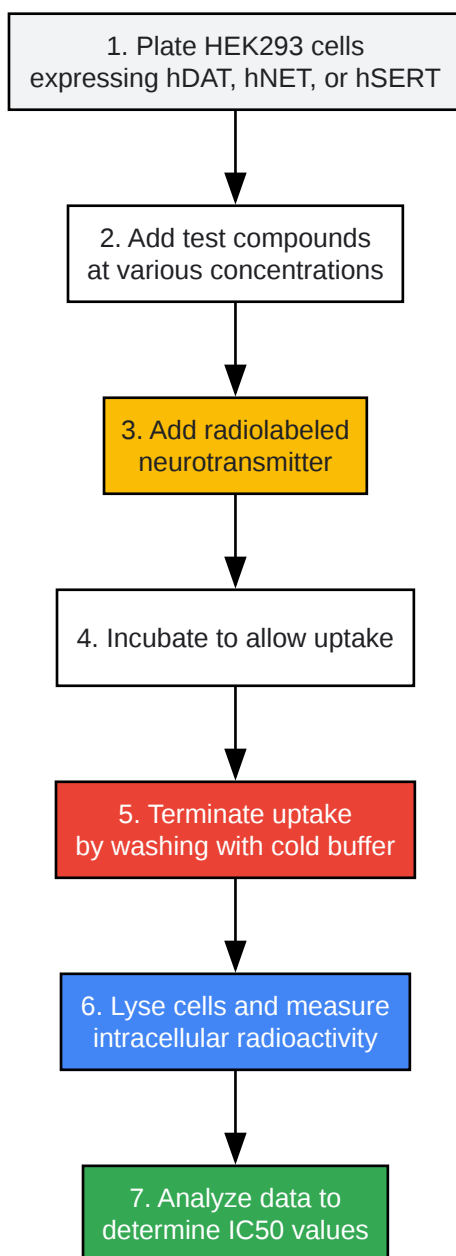
This assay determines the potency of a compound to inhibit the uptake of radiolabeled neurotransmitters into cells expressing the specific monoamine transporters.

Materials:

- Human Embryonic Kidney (HEK293) cells stably expressing hDAT, hNET, or hSERT.
- [³H]Dopamine, [³H]Norepinephrine, or [³H]Serotonin.
- Test compounds (pyrovalerone derivatives).
- Assay buffer (e.g., Krebs-HEPES buffer).
- 96-well cell culture plates.
- Scintillation counter.

Procedure:

- **Cell Plating:** Seed the transporter-expressing HEK293 cells into 96-well plates and allow them to adhere overnight.
- **Pre-incubation:** Wash the cells with assay buffer. Add the test compounds at various concentrations to the wells and incubate for a defined period (e.g., 10-20 minutes) at room temperature.
- **Uptake Initiation:** Add the radiolabeled neurotransmitter ([³H]Dopamine, [³H]Norepinephrine, or [³H]Serotonin) to each well to initiate the uptake reaction. Incubate for a short period (e.g., 5-15 minutes) at room temperature.
- **Termination:** Terminate the uptake by rapidly washing the cells with ice-cold assay buffer to remove the extracellular radioligand.
- **Lysis and Scintillation Counting:** Lyse the cells and measure the intracellular radioactivity using a scintillation counter.
- **Data Analysis:** Determine the concentration of the test compound that inhibits 50% of the specific uptake (IC₅₀ value) by non-linear regression analysis of the concentration-response curves.



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Workflow for monoamine uptake inhibition assay.

Radioligand Binding Assay for Monoamine Transporters

This assay measures the affinity of a test compound for a specific transporter by quantifying its ability to displace a known radiolabeled ligand.

Materials:

- Cell membranes prepared from HEK293 cells expressing hDAT, hNET, or hSERT.
- A suitable radioligand with high affinity for the target transporter (e.g., [³H]WIN 35,428 for DAT).
- Test compounds (pyrovalerone derivatives).
- Assay buffer.
- 96-well filter plates.
- Vacuum filtration manifold.
- Scintillation counter.

Procedure:

- **Assay Setup:** In a 96-well plate, combine the cell membrane preparation, the radioligand at a fixed concentration, and the test compound at various concentrations.
- **Incubation:** Incubate the plate at a specific temperature (e.g., room temperature or 37°C) for a sufficient time to reach binding equilibrium.
- **Filtration:** Terminate the binding reaction by rapid vacuum filtration through a filter plate. This separates the membrane-bound radioligand from the unbound radioligand.
- **Washing:** Wash the filters with ice-cold assay buffer to remove non-specifically bound radioligand.
- **Scintillation Counting:** Measure the radioactivity retained on the filters using a scintillation counter.
- **Data Analysis:** Determine the concentration of the test compound that displaces 50% of the specific binding of the radioligand (IC₅₀ value). Calculate the inhibition constant (K_i) using the Cheng-Prusoff equation, which corrects for the concentration of the radioligand used.

Synthesis of Hydroxylated MDPV Metabolites

The primary hydroxylated metabolites of MDPV, 3,4-catechol-PV and 4-OH-3-MeO-PV, are formed in vivo through metabolic processes. Their synthesis for research purposes typically involves a multi-step chemical synthesis. A general synthetic route starts from a commercially available substituted benzaldehyde, which undergoes a Grignard reaction followed by oxidation to form the corresponding ketone.[1] Further steps involve demethylenation of the methylenedioxy group to yield the catechol, and subsequent selective methylation to obtain the 4-hydroxy-3-methoxy derivative.[1]

Conclusion

The available data indicates that pyrovalerone derivatives are potent and selective inhibitors of the dopamine and norepinephrine transporters. Hydroxylation of the aromatic ring, as seen in the metabolites of MDPV, can significantly impact this potency. 3,4-catechol-PV retains high potency at both DAT and NET, comparable to its parent compound MDPV.[2] In contrast, the addition of a methoxy group in 4-OH-3-MeO-PV leads to a substantial decrease in activity.[2] The length of the α -alkyl chain also influences potency, with α -PVP generally showing high potency at both DAT and NET.[3] These structure-activity relationships are crucial for understanding the pharmacological profiles of this class of compounds and for the development of novel molecules with specific activities at monoamine transporters. The experimental protocols provided herein offer standardized methods for the continued investigation and characterization of these and other novel psychoactive substances.

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